

# ilmofosine IC50 value for Protein Kinase C inhibition

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## Compound Focus: Ilmofosine

CAS No.: 83519-04-4

Cat. No.: S603976

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## Alternative PKC Inhibitor Data for Reference

To support your research, here is a table of IC<sub>50</sub> values for other well-characterized PKC inhibitors. This data can serve as a useful reference point for comparing inhibitor potency.

Inhibitor Name	Chemical Class	Reported IC <sub>50</sub> for PKC	Key Characteristics & Notes
Staurosporine	Indolocarbazole	2.7 - 6.0 nM [1] [2]	Potent but non-selective; broad-spectrum kinase inhibitor [1].
CGP 41 251	Staurosporine derivative	50 nM [1]	Shows improved selectivity over staurosporine [1].
Bisindolylmaleimide I (GF 109203x)	Bisindolylmaleimide	Not explicitly stated	Also a potent inhibitor of GSK-3, which may explain some off-target effects [3].
Bisindolylmaleimide IX (Ro 31-8220)	Bisindolylmaleimide	Not explicitly stated	Also a potent inhibitor of GSK-3 (IC <sub>50</sub> 2.8 nM in immunoprecipitates) [3].

Inhibitor Name	Chemical Class	Reported IC <sub>50</sub> for PKC	Key Characteristics & Notes
Bisindolylmaleimide V	Bisindolylmaleimide	>100 µM [4]	Used as a negative control in studies due to its lack of significant inhibitory activity [4] [3].
Calphostin C	Perylenequinone	0.05 µM [5]	C1 domain-binding inhibitor; competes with DAG [5].
Safingol	Lysosphingolipid	37.5 µM [5]	C1 domain-binding inhibitor; has been evaluated in clinical trials [5].

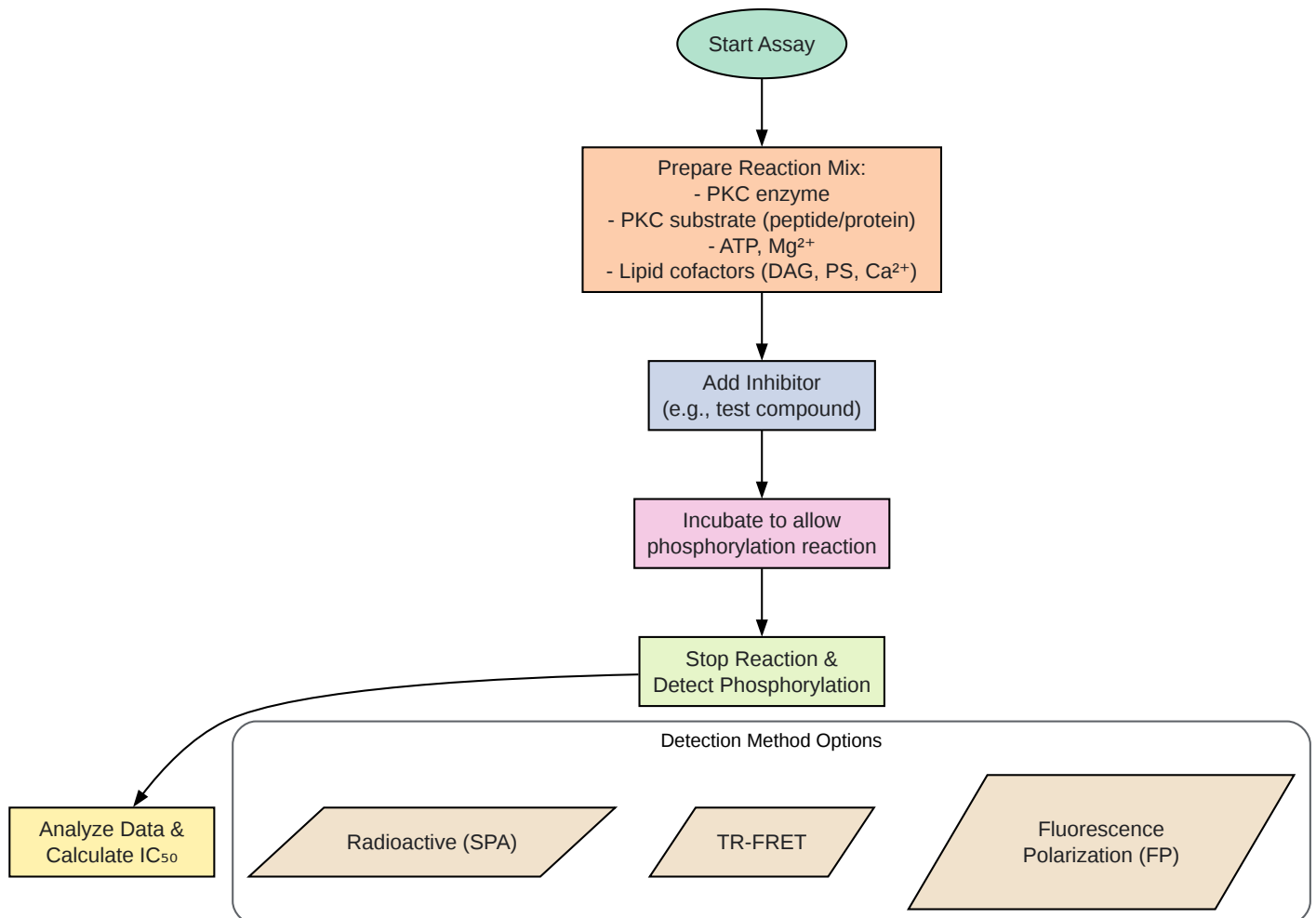
## Established Protocols for PKC Activity Assays

The search yielded detailed methodologies for measuring PKC activity, which are crucial for any laboratory investigating PKC inhibitors. The table below summarizes key experimental approaches.

Method Category	Specific Technology	Key Principle	Considerations
Radioactive Assays	Scintillation Proximity Assay (SPA) [6]	Measures transfer of $\gamma$ - <sup>33</sup> P from ATP to a peptide/protein substrate captured on a scintillant-coated bead.	Eliminates wash steps. Disposal and safety infrastructure for radioactivity is required [6].
Non-Radiometric Homogeneous Assays	Time-Resolved FRET (TR-FRET) [6]	Uses labeled anti-phosphopeptide antibodies; energy transfer occurs upon binding to phosphorylated product.	Susceptible to inner filter effects from colored compounds [6].
	Fluorescence Polarization (FP) [6]	Measures change in rotational speed of a fluorescently-labeled peptide upon	Susceptible to interference from fluorescent compounds [6].

Method Category	Specific Technology	Key Principle	Considerations
		phosphorylation and antibody binding.	
<b>Cell-Based &amp; Biochemical Assays</b>	Western Blot Analysis [7]	Detects PKC activation-specific phosphorylation (e.g., Ser643 on PKC- $\delta$ ) or phosphorylation of downstream substrates.	Semi-quantitative; requires specific antibodies [7].
	Indirect Immunofluorescence [7]	Visualizes PKC translocation from cytosol to membrane, a hallmark of activation.	Qualitative/sub-quantitative; confirms functional activation in cells [7].

Here is a generalized workflow for a biochemical PKC activity assay, integrating elements from the cited protocols [6] [7]:



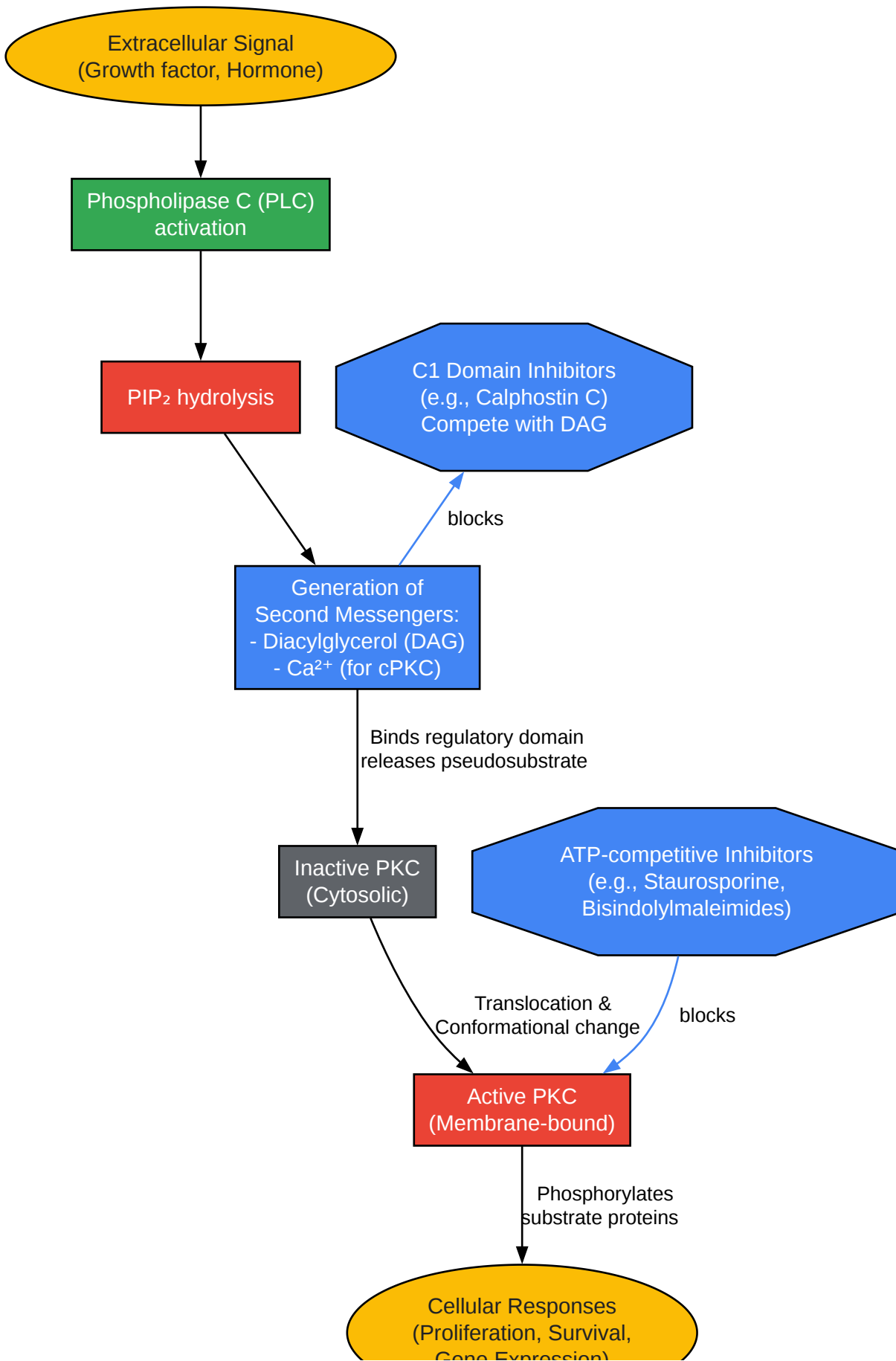
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*Experimental Workflow for PKC Activity Assay*

## PKC Signaling Pathway Overview

Understanding the signaling context is vital. The following diagram illustrates the general activation pathway of PKC and the points where different types of inhibitors act, based on information from the search results

[8] [5] [9].





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*PKC Activation Pathway and Inhibitor Mechanisms*

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## References

1. A derivative of staurosporine (CGP 41 251) shows selectivity for... [pubmed.ncbi.nlm.nih.gov]
2. Staurosporine, Protein (CAS 62996-74-1) | Abcam kinase inhibitor [abcam.com]
3. The protein bisindolylmaleimide I (GF...) kinase C inhibitors [research-information.bris.ac.uk]
4. Bisindolylmaleimide V [sigmaaldrich.com]
5. Activators and Inhibitors of Protein Kinase C (PKC) [mdpi.com]
6. Assay Development for Protein Kinase Enzymes - NCBI - NIH [ncbi.nlm.nih.gov]
7. A protocol for measuring the activity of protein kinase C-delta ... [pmc.ncbi.nlm.nih.gov]
8. Protein Kinase C Signaling [cellsignal.com]
9. Protein kinase C [en.wikipedia.org]

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